

Essential Guide to the Proper Disposal of 15-LOX-1 Inhibitor 1

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *15-LOX-1 inhibitor 1*

Cat. No.: *B10783248*

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Researchers and laboratory professionals handling **15-LOX-1 inhibitor 1** must adhere to specific disposal protocols to ensure safety and environmental protection. The proper procedure depends on the specific inhibitor, as "**15-LOX-1 inhibitor 1**" can refer to distinct compounds with different hazard profiles. This guide provides detailed instructions for the safe disposal of these materials.

Identifying Your 15-LOX-1 Inhibitor

Before proceeding with disposal, it is crucial to identify the specific compound you are using by its CAS number. The two common compounds referred to as "**15-LOX-1 inhibitor 1**" have different safety classifications.

Property	15-LOX-1 inhibitor 1	15-Lipoxygenase Inhibitor 1
CAS Number	2349374-37-2	928853-86-5
Molecular Formula	C ₂₂ H ₂₁ CIN ₂ O ₄	C ₁₆ H ₁₉ N ₅ S
Molecular Weight	412.87	313.4
GHS Hazard Statements	H302: Harmful if swallowed H410: Very toxic to aquatic life with long lasting effects[1]	Not classified as hazardous[2]
Storage Temperature	-20°C (powder) or -80°C (in solvent)[1][3]	-20°C[4]
Solubility	DMSO: 10 mg/mL[5]	Chloroform: >5mg/ml[4]

Disposal Protocol for 15-LOX-1 inhibitor 1 (CAS: 2349374-37-2)

This compound is classified as hazardous, being harmful if swallowed and very toxic to aquatic life with long-lasting effects[1]. Therefore, it must be disposed of as hazardous chemical waste. Do not dispose of it down the drain or in regular trash.

Step-by-Step Disposal Procedure:

- Personal Protective Equipment (PPE): Before handling the waste, ensure you are wearing appropriate PPE, including safety goggles, gloves, and a lab coat.
- Waste Segregation:
 - Solid Waste: Collect unused or expired powder, as well as any lab materials grossly contaminated with the inhibitor (e.g., weighing boats, contaminated paper towels), in a dedicated, clearly labeled hazardous waste container.
 - Liquid Waste: If the inhibitor is in a solvent, collect it in a compatible, leak-proof hazardous waste container. Do not mix with incompatible waste streams[6][7]. For instance,

halogenated and non-halogenated solvents should be collected separately[8].

- Sharps Waste: Any needles or syringes used to handle the inhibitor solution should be disposed of in a designated sharps container for hazardous chemical waste.
- Empty Containers: The original container must be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous liquid waste[7]. Once decontaminated, remove or deface the label and dispose of the container according to your institution's guidelines for empty chemical containers[6][7].
- Containerization and Labeling:
 - Use only appropriate, leak-proof, and tightly sealed containers for waste collection[6][9]. Plastic is often preferred[9].
 - Label the waste container clearly with "Hazardous Waste" and the full chemical name: "**15-LOX-1 inhibitor 1 (CAS: 2349374-37-2)**". List all components, including solvents and their approximate concentrations[8][9].
 - Indicate the date when waste was first added to the container[8].
- Storage:
 - Store the sealed waste container in a designated satellite accumulation area within the laboratory[9].
 - Ensure secondary containment, such as a spill tray, is in place[6].
 - Keep the container closed except when adding waste[9].
- Final Disposal:
 - Arrange for a pickup of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor[8][9]. Follow your institution's specific procedures for requesting a waste pickup. The precautionary statement P501 directs users to "Dispose of contents/ container to an approved waste disposal plant"[1].

Disposal Protocol for 15-Lipoxygenase Inhibitor 1 (CAS: 928853-86-5)

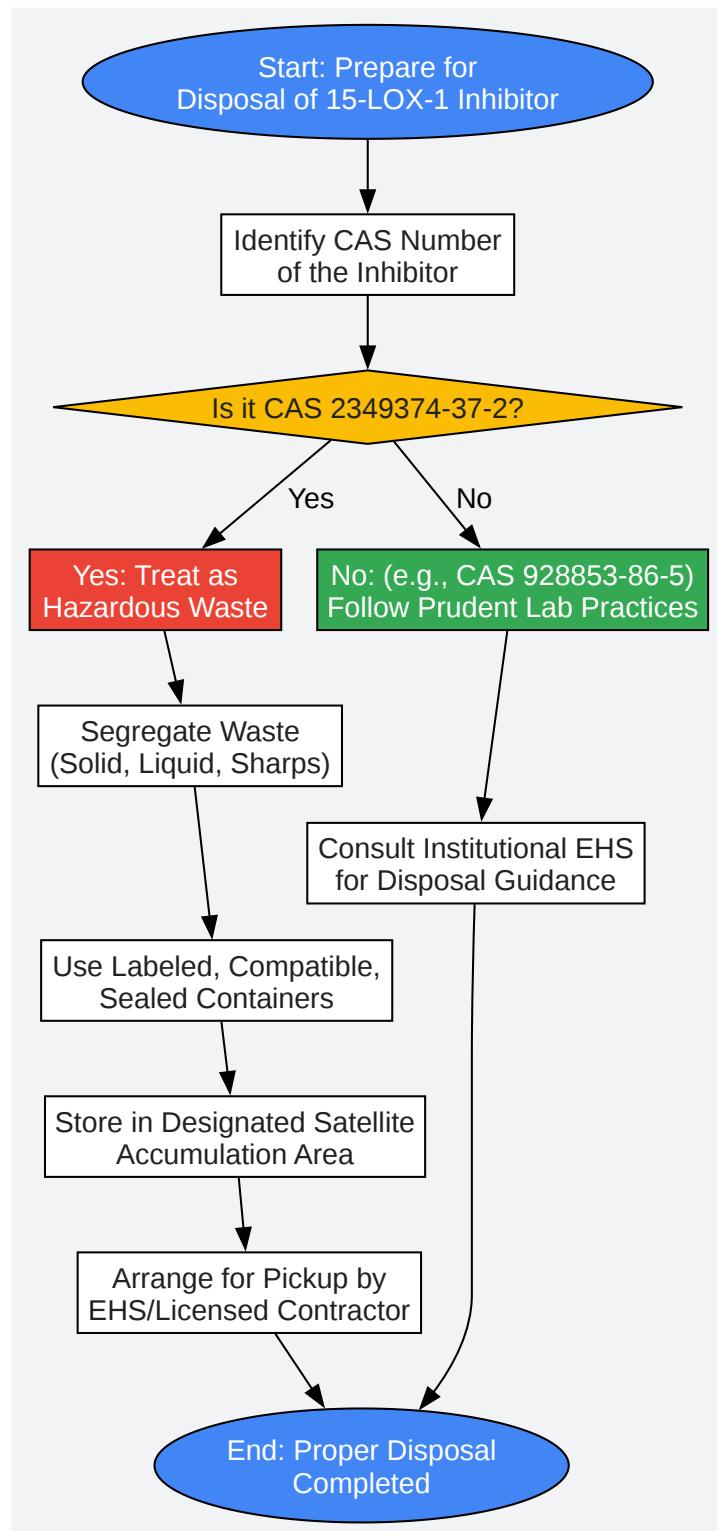
According to its Safety Data Sheet, this substance is not classified as hazardous[2]. However, it is prudent practice in any laboratory setting to follow standard procedures for chemical disposal.

Step-by-Step Disposal Procedure:

- Adhere to General Laboratory Practices: The usual precautionary measures for handling chemicals should be followed[2].
- Waste Collection:
 - While not classified as hazardous, avoid disposing of this chemical down the drain or in the regular trash unless explicitly permitted by your local regulations and EHS department[10].
 - It is best practice to collect waste material (solid and liquid) in a designated, compatible, and properly labeled waste container.
- Labeling and Storage:
 - Label the container with the chemical name: "15-Lipoxygenase Inhibitor 1 (CAS: 928853-86-5)".
 - Store the container in a designated area away from incompatible materials.
- Final Disposal:
 - Consult with your institution's EHS department for guidance on the most appropriate disposal method. They may advise collection via the chemical waste program to ensure compliance with all local regulations.

Disposal Workflow Diagram

The following diagram outlines the decision-making process and steps for the proper disposal of 15-LOX-1 inhibitors.



Disposal Workflow for 15-LOX-1 Inhibitors

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Caption: Logical workflow for the safe disposal of 15-LOX-1 inhibitors.

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